

# Application of α-Fenchene in Flavor and Fragrance Chemistry: Application Notes and Protocols

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Compound of Interest		
Compound Name:	alpha-Fenchene	
Cat. No.:	B1205761	Get Quote

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Alpha-fenchene** ( $\alpha$ -fenchene) is a bicyclic monoterpene with the molecular formula C<sub>10</sub>H<sub>16</sub>. It is a colorless liquid with a characteristic camphoraceous, piney, and slightly citrus-like aroma. [1][2] Found as a constituent in numerous essential oils,  $\alpha$ -fenchene and its derivatives are valuable components in the flavor and fragrance industry. This document provides detailed application notes and protocols for the use of  $\alpha$ -fenchene in flavor and fragrance chemistry, intended for researchers, scientists, and professionals in drug development who may encounter this compound in their work.

While  $\alpha$ -fenchene is utilized in fragrance formulations, it is important to note that it is not listed as a FEMA GRAS (Generally Recognized as Safe) substance and is not included in the Food Chemicals Codex, indicating limitations on its direct addition to food products as a flavoring agent in some jurisdictions.[1][3] One source recommends it is "not for fragrance use" and "not for flavor use", though this appears to be a conservative safety precaution, as other industry resources indicate its application.[3] It is primarily used at very low levels to enhance existing flavor profiles, particularly citrus, mint, and herbal notes in products like chewing gum and beverages.[2]

# **Physicochemical and Olfactory Properties**



A comprehensive understanding of  $\alpha$ -fenchene's properties is crucial for its effective application.

# **Quantitative Data Summary**

The following table summarizes the key quantitative data for  $\alpha$ -fenchene:

Property	Value	References
Molecular Formula	C10H16	[4][5]
Molecular Weight	136.24 g/mol	[4][5]
CAS Number	471-84-1	[1][2]
Appearance	Colorless liquid	[2]
Boiling Point	157-159 °C at 760 mmHg	[1]
Flash Point	35 °C (95 °F) TCC	[1][3]
Vapor Pressure	3.38 mmHg at 25 °C (est.)	[1]
Solubility	Soluble in alcohol; Insoluble in water (4.886 mg/L at 25°C est.)	[1][3]
Odor Profile	Camphoraceous, woody, sweet, herbal, green, piney, fresh, terpenic, spicy, dry	[2]
Odor Threshold	Low parts per billion (ppb) range (estimated based on similar bicyclic monoterpenes)	[6]
GC Retention Index (DB-5)	951.6	[2]
GC Retention Index (Carbowax)	1059.17	[2]

## **Natural Occurrence**



**Alpha-fenchene** is a natural constituent of various essential oils. The table below lists some of its natural sources and typical concentrations.

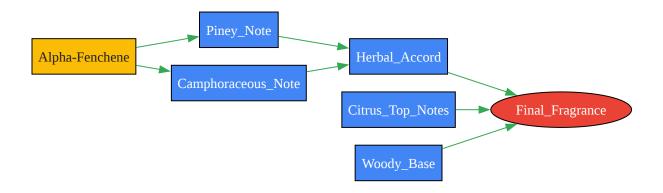
Natural Source	Typical Concentration (%)	References
Cypress cone oil (Egypt)	1.8	[1]
Layana oil (Zimbabwe)	1.4	[1]
Cypress oil	0.73 - 0.81	[1]
Cinnamomum fragrans leaf oil	0.30	[1]
Lime oil distilled (Mexico)	0.21	[1]
Angelica root oil	0.05	[1]
Boldo leaf oil (Italy)	0.02	[1]
Eucalyptus globulus oil (Rwanda)	0.01	[1]

# **Applications in Flavor and Fragrance Fragrance Applications**

**Alpha-fenchene** is primarily used in fragrance compositions to impart fresh, piney, and camphoraceous notes.[2] Its bright and clean character makes it suitable for inclusion in perfumes, soaps, detergents, and air care products. It can be used to add a natural, herbaceous lift to various fragrance accords.

Logical Relationship for Fragrance Formulation:





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Caption: Logical workflow for incorporating  $\alpha$ -fenchene in fragrance creation.

## **Flavor Applications**

In the flavor industry,  $\alpha$ -fenchene is used sparingly to enhance certain flavor profiles. Due to the lack of FEMA GRAS status, its use is limited and subject to regional regulations. It is typically employed at very low levels to boost citrus, mint, and herbal notes in chewing gum, beverages, and savory seasonings.[2]

# Experimental Protocols Synthesis of $\alpha$ -Fenchene via Isomerization of $\alpha$ -Pinene

**Alpha-fenchene** can be synthesized by the acid-catalyzed isomerization of  $\alpha$ -pinene. This process often yields a mixture of isomers, including camphene and other terpenes, with  $\alpha$ -fenchene being a minor product.[7] The following protocol is a general guideline based on literature for camphene synthesis, which can be adapted and optimized to favor the formation of  $\alpha$ -fenchene.

#### Materials:

- α-Pinene (high purity)
- Titanium dioxide (TiO<sub>2</sub>) hydrate catalyst (weakly acidic)[7]



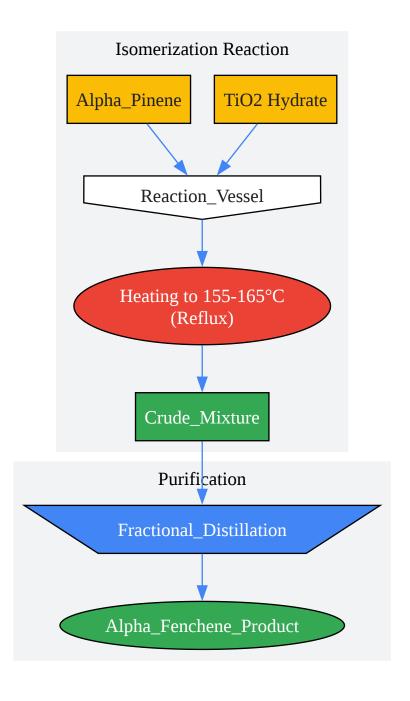
- Nitrogen gas supply
- · Round-bottom flask with a stirrer, thermometer, and reflux condenser
- · Heating mantle
- Distillation apparatus

#### Procedure:

- Charge the round-bottom flask with α-pinene and 0.1 to 2.0% by weight of the titanium dioxide hydrate catalyst under a nitrogen blanket.[7]
- With stirring, heat the mixture to its reflux temperature (approximately 155-165 °C). The heating rate should be controlled at around 2-4 °C/min.[7]
- The isomerization reaction is exothermic. The heat of reaction can be managed by the evaporative cooling of the refluxing mixture.[7]
- Maintain the reaction at reflux. The reaction progress can be monitored by taking small aliquots and analyzing them by Gas Chromatography (GC) to determine the composition of the reaction mixture.
- The reaction time can vary from 0.5 to 3.5 hours depending on the catalyst concentration and heating rate.[7]
- Once the desired conversion is achieved, cool the reaction mixture to room temperature.
- The crude product mixture, containing  $\alpha$ -fenchene, camphene, unreacted  $\alpha$ -pinene, and other terpenes, can then be purified.

Workflow for  $\alpha$ -Fenchene Synthesis:





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Caption: Workflow for the synthesis and purification of  $\alpha$ -fenchene.

# Purification of $\alpha$ -Fenchene by Fractional Distillation

Fractional distillation is employed to separate  $\alpha$ -fenchene from the crude reaction mixture based on the boiling points of the different components.



#### Apparatus:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- · Receiving flasks
- Heating mantle
- Vacuum source (optional, for vacuum distillation to reduce boiling points and prevent degradation)

#### Procedure:

- Set up the fractional distillation apparatus.
- Charge the distillation flask with the crude reaction mixture.
- Gradually heat the flask. The components will vaporize according to their boiling points.
- The vapor will rise through the fractionating column, where a series of condensations and vaporizations will occur, leading to the separation of the components.
- Monitor the temperature at the top of the column. Collect the fractions that distill over at the boiling point of  $\alpha$ -fenchene (157-159 °C at atmospheric pressure).
- It is advisable to collect several small fractions and analyze each by GC to determine its purity.

# Analysis of $\alpha$ -Fenchene by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for the identification and quantification of  $\alpha$ -fenchene in essential oils and fragrance mixtures.



#### Instrumentation and Conditions (General Guideline):

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID) for quantification and a Mass Spectrometer (MS) for identification.
- Column: A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm i.d., 0.25 μm film thickness), is suitable.[2]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector: Split/splitless injector, with a split ratio appropriate for the sample concentration (e.g., 50:1).
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - o Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: Increase to 240 °C at a rate of 3 °C/min.
  - Hold: Maintain at 240 °C for 5 minutes.
- MS Detector:
  - Ionization Mode: Electron Impact (EI) at 70 eV.
  - Mass Range: m/z 40-350.
  - Ion Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.

#### Sample Preparation:

 Dilute the essential oil or fragrance sample in a suitable solvent (e.g., hexane or ethanol) to an appropriate concentration for GC analysis.

#### Data Analysis:



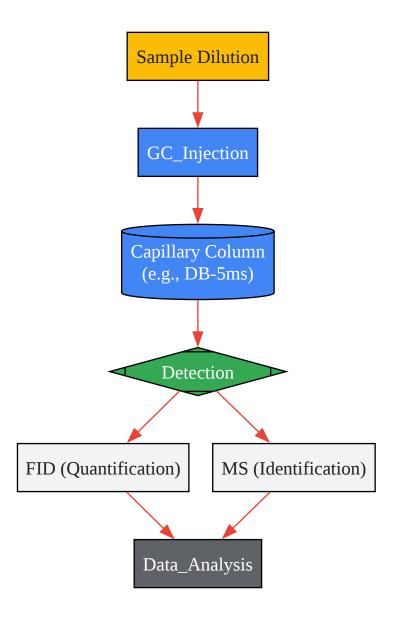




- Identify  $\alpha$ -fenchene by comparing its mass spectrum and retention index with those of a certified reference standard and literature data.[2]
- Quantify the amount of  $\alpha$ -fenchene using an internal or external standard method with the FID data.

GC-MS Analysis Workflow:







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